

A Guide to the Quantification of 5-Hydroxylansoprazole: Methodologies and Performance

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Compound of Interest

Compound Name: 5-Hydroxylansoprazole

Cat. No.: B1664657

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For researchers, scientists, and drug development professionals, the accurate quantification of drug metabolites is a critical aspect of pharmacokinetic and pharmacodynamic studies. This guide provides a comparative overview of a validated analytical method for the quantification of **5-hydroxylansoprazole**, the primary active metabolite of the proton pump inhibitor lansoprazole.

Lansoprazole is extensively metabolized in the liver, primarily by the cytochrome P450 enzymes CYP2C19 and CYP3A4, to form **5-hydroxylansoprazole** and lansoprazole sulfone, respectively.[1] The formation of **5-hydroxylansoprazole** is a major metabolic pathway, and its concentration in plasma is a key parameter in understanding the overall disposition of lansoprazole in the body.[1] Given the significant inter-individual variability in the metabolism of lansoprazole, largely due to genetic polymorphisms of CYP2C19, robust and reliable analytical methods for quantifying **5-hydroxylansoprazole** are essential for clinical and preclinical drug development.[1]

This guide details a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the simultaneous determination of lansoprazole and its metabolites in human plasma. While a direct inter-laboratory comparison study is not publicly available, the data presented here serves as a benchmark for laboratories aiming to establish and validate their own quantification assays.

Comparative Performance of a Validated LC-MS/MS Method

The following table summarizes the key quantitative performance parameters of a published LC-MS/MS method for the analysis of **5-hydroxylansoprazole** in human plasma. This method demonstrates high sensitivity, accuracy, and precision, making it suitable for pharmacokinetic studies.

Parameter	5-Hydroxylansoprazole
Lower Limit of Quantification (LLOQ)	2.0 ng/mL[2]
Linearity Range	5.0 - 400 ng/mL[2]
Correlation Coefficient (r)	> 0.999[2]
Intra-day Precision (R.S.D. %)	Within ±15%[2]
Inter-day Precision (R.S.D. %)	Within ±15%[2]
Intra-day Accuracy	Within ±15%[2]
Inter-day Accuracy	Within ±15%[2]

Experimental Protocol: LC-MS/MS Quantification of 5-Hydroxylansoprazole

This section details the experimental methodology for the quantification of **5-hydroxylansoprazole** in human plasma using LC-MS/MS.

Sample Preparation

A protein precipitation method is employed for the extraction of the analyte and internal standard from human plasma.

- Internal Standard: Indapamide is used as the internal standard (IS).[2]
- Procedure: To a plasma sample, an appropriate amount of the internal standard solution is added, followed by acetonitrile to precipitate the plasma proteins.[2] The mixture is then

vortexed and centrifuged to separate the supernatant. The supernatant is collected for LC-MS/MS analysis.

Chromatographic Conditions

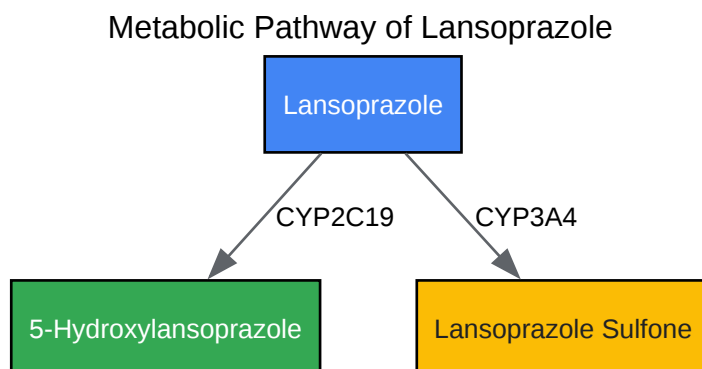
- Column: Inertsil ODS-3 column.[\[2\]](#)
- Mobile Phase: A mixture of methanol, 0.2% ammonium acetate, and 0.1% methanoic acid in water (75:25, v/v).[\[2\]](#)
- Flow Rate: Not specified in the provided information.
- Injection Volume: Not specified in the provided information.
- Column Temperature: Not specified in the provided information.

Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI).[\[2\]](#)
- Detection Mode: Multiple Reaction Monitoring (MRM).[\[2\]](#)
- Specific Transitions: The specific precursor and product ion transitions for **5-hydroxylansoprazole** and the internal standard are monitored for quantification. These are determined during method development to ensure specificity and sensitivity.

Visualizing the Metabolic Pathway and Experimental Workflow

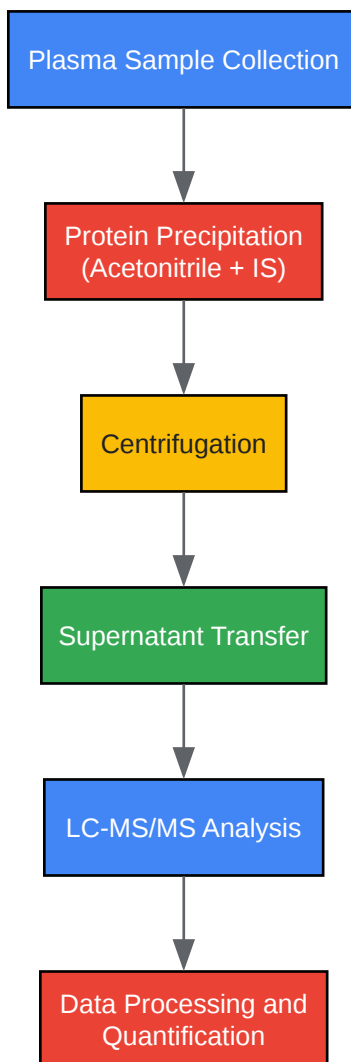
To further elucidate the context and process of **5-hydroxylansoprazole** quantification, the following diagrams illustrate the metabolic pathway of lansoprazole and a typical experimental workflow.



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Caption: Metabolic conversion of lansoprazole.

Experimental Workflow for 5-Hydroxylansoprazole Quantification



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Caption: Quantification workflow.

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References

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